

Comparative dosimetry of 106Ru/106Rh versus 125I plaques

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Compound of Interest

Compound Name: Rhodium-106

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A Comparative Dosimetry Guide: 106Ru/106Rh vs. 125I Plaques in Ophthalmic Brachytherapy

Ophthalmic brachytherapy is a highly effective, eye-preserving treatment for intraocular tumors such as uveal melanoma and retinoblastoma.[1][2] This technique involves placing a radioactive source, or plaque, on the scleral surface adjacent to the tumor. Among the most commonly used radionuclides for this purpose are Ruthenium-106/**Rhodium-106** (106Ru/106Rh) and Iodine-125 (125I).[3][4] The choice between these isotopes is critical and depends on various factors, including tumor size, location, and desired dosimetric characteristics.[5]

This guide provides an objective comparison of 106Ru/106Rh and 125I plaques, focusing on their dosimetric properties, supported by experimental data. It is intended for researchers, scientists, and professionals in drug development to aid in understanding the nuances of these treatment modalities.

Physical and Radiobiological Properties

The fundamental differences in the radiation emitted by 106Ru/106Rh and 125I are central to their distinct dosimetric profiles and clinical applications. 106Ru/106Rh is a beta (β) emitter, while 125I is a gamma (γ) emitter.[6] This leads to significant variations in tissue penetration, dose distribution, and radiation safety considerations.[6][7]

Property	106Ru/106Rh Plaque	125I Plaque
Parent Isotope	Ruthenium-106 (106Ru)	Iodine-125 (125I)
Half-life	374 days[8]	59.4 days[7]
Radiation Type	Beta (β) particles (from 106Rh daughter)[4][6]	Low-energy Gamma (γ) rays[6]
Max. Beta Energy	3.54 MeV[8]	N/A
Avg. Photon Energy	N/A	28 keV
Plaque Thickness	~1.0 mm[6][8]	~4.5 mm[6]
Shielding	Backing absorbs ~95% of beta radiation[8]	Encapsulated seeds within a plaque[6]
Reusability	Yes, can be used multiple times within a year[8]	Single-use (seeds loaded for each patient)

Dosimetric Comparison

The primary distinction in dosimetry lies in the penetration depth of the radiation. The beta particles from 106Ru/106Rh have a limited range, resulting in a steep dose fall-off, whereas the gamma rays from 125I penetrate deeper into tissue.[4][6] This characteristic makes 106Ru/106Rh particularly suitable for smaller, shallower tumors, as it can spare deeper healthy structures from high radiation doses.[9][10]

Dose to Critical Structures (for Tumors $\leq 5\text{mm}$)

A retrospective, double-planning study on 26 patients with choroidal melanomas ($\leq 5\text{ mm}$ thick) prescribed a dose of 85 Gy to the tumor apex to compare the theoretical dose delivered to critical ocular structures. The results highlighted the sparing potential of 106Ru plaques for certain tissues.[9]

Structure	Mean Dose Reduction with 106Ru vs. 125I
Lens	89% less[6][9]
Optic Disc	53% less[6][9]
Macula	18% less[6][9]
Outer Sclera	Dose is greater with 106Ru[7][9]

Dose Distribution and Depth Penetration

The rapid dose fall-off of 106Ru/106Rh is advantageous for thin tumors but limits its effectiveness for thicker lesions. For 106Ru/106Rh, the dose decreases to about 10% of its maximum value at a depth of 7.19 mm.[7] In contrast, 125I provides a more gradual dose decrease, making it suitable for larger tumors.[5] However, this deeper penetration increases the dose to surrounding healthy tissues.[6]

Isotope	Dose Characteristic	Finding
106Ru/106Rh	Scleral Dose	High dose on the sclera surface due to the nature of beta emission.[7]
Apex Dose (Thick Tumors)	For tumors > 5-6 mm, can result in a low dose to the tumor apex.[4][6]	
125I	Dose to Lens	Results in significantly higher doses to the crystalline lens compared to 106Ru.[7]
Dose Outside Tumor	Dose distributions show an increased dose outside the target tumor volume.[6][9]	

Clinical Applications and Outcomes

The choice of isotope directly impacts clinical strategy. ^{106}Ru plaques are often preferred for tumors with an apical height of up to 5-7 mm.[4][8] For thicker tumors, ^{125}I is generally favored due to its superior penetration.[5]

Outcome	$^{106}\text{Ru}/^{106}\text{Rh}$	^{125}I
Optimal Tumor Height	< 5 to 7 mm[4][5][8]	Generally used for medium-to-large tumors.[11]
Local Tumor Control	High rates of local control for indicated tumor sizes.[4]	Control rate of ~95% in the first 10 years.[12]
Recurrence Rate	One study reported 5-year recurrence of 11%.[12] Another cited 14.7% at 48 months.[12]	A comparative study showed a 5-year recurrence rate of 4%.[12]
Common Complications	Radiation retinopathy and cataracts are the most common complications.[12]	Higher potential for radiation-induced damage to healthy structures deep to the tumor.[6]

Experimental Protocols for Dosimetry

Accurate dosimetry is crucial for effective treatment planning. The steep dose gradients of these sources, especially $^{106}\text{Ru}/^{106}\text{Rh}$, make measurement challenging.[1][13] The two primary methods for dosimetric analysis are Monte Carlo simulations and experimental measurements with detectors like radiochromic film.

Protocol 1: Monte Carlo Simulation

This computational method is used to calculate absorbed dose distributions by simulating the transport of radiation.

- **Modeling:** A voxel-based computational model of the eye and surrounding structures is created.[7]
- **Plaque Simulation:** The specific geometry and materials of the $^{106}\text{Ru}/^{106}\text{Rh}$ or ^{125}I plaque are defined and positioned on the sclera in the model.[7][14]

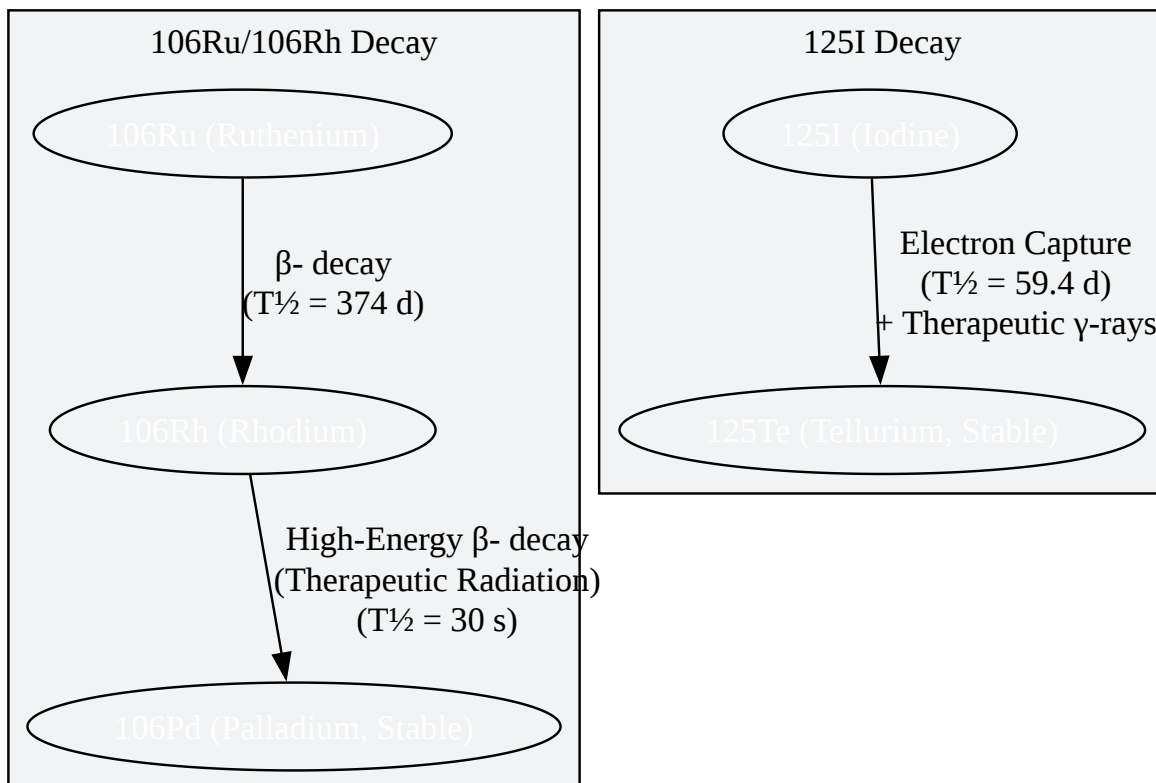
- **Code Execution:** A Monte Carlo code, such as PENELOPE or Geant4, is used to simulate the decay of the radioisotope and the transport of millions of particles (electrons or photons).
[1][7][15]
- **Dose Calculation:** The code calculates the energy deposited in each voxel of the model.
- **Data Analysis:** The results are used to generate depth-dose curves and 2D/3D isodose distributions, providing a comprehensive dosimetric map.[7]

Protocol 2: Radiochromic Film Dosimetry

This experimental method provides high-resolution 2D dose measurements.

- **Phantom Setup:** An experimental setup is developed using a water or solid water phantom that allows for precise positioning of the plaque and the film.[2][13]
- **Film Preparation:** EBT3 radiochromic film, which changes color upon exposure to radiation, is cut and placed at specific depths and orientations relative to the plaque axis.[13][15]
- **Irradiation:** The plaque is placed in contact with the phantom, and the film is irradiated for a precisely controlled duration.[2]
- **Scanning:** After a post-irradiation waiting period (typically 24 hours), the film is scanned using a high-resolution flatbed scanner.[2]
- **Data Conversion & Analysis:** Specialized software (e.g., FilmQA Pro) is used to convert the scanned image's pixel values into a 2D map of absorbed dose, often using a triple-channel dosimetry method to improve accuracy.[13] The measured dose distributions are then compared with Monte Carlo simulations or manufacturer data.[13]

Visualized Workflows and Concepts



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